

Proper Disposal Procedures for Yil781

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yil781

Cat. No.: B15571446

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This document provides essential safety and logistical information for the proper handling and disposal of **Yil781**, a ghrelin receptor antagonist used in laboratory research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Yil781 (also known as YIL 781 hydrochloride) is a synthetic, solid compound often used in life sciences research.^[1] Adherence to the safety protocols outlined in the official Safety Data Sheet (SDS) provided by the supplier is mandatory.

Chemical and Physical Properties

A summary of key quantitative data for **Yil781** is presented below. This information is critical for assessing risk and determining appropriate handling measures.

Property	Value	Source
Chemical Name	6-(4-Fluorophenoxy)-2-methyl-3-[[[(3S)-1-(1-methylethyl)-3-piperidinyl]methyl]-4(3H)-quinazolinone, monohydrochloride	[1]
CAS Number	1640226-17-0, 875258-85-8	[1]
Molecular Formula	C ₂₄ H ₂₈ FN ₃ O ₂ • HCl	[1]
Molecular Weight	~446.0 g/mol	[1]
Physical Form	Solid	[1]
Solubility	Soluble in DMSO to 100 mM Soluble in Ethanol to 100 mM Soluble in Water to 100 mM	[1]
Purity	≥98%	
Storage	Desiccate at room temperature.	

Experimental Protocol for Disposal

The disposal of **Yil781** must be conducted in accordance with institutional guidelines and local regulations for chemical waste. The following protocol provides a step-by-step methodology for the safe disposal of unused **Yil781** and associated contaminated materials.

Objective: To safely collect, label, and dispose of **Yil781** waste.

Materials:

- Personal Protective Equipment (PPE): Safety glasses, nitrile gloves, lab coat.
- Chemical fume hood.
- Designated hazardous waste container (solid waste), clearly labeled.

- Designated hazardous waste container (liquid waste, if applicable), clearly labeled.
- Sealable plastic bags.
- Waste disposal tags/labels as required by your institution.

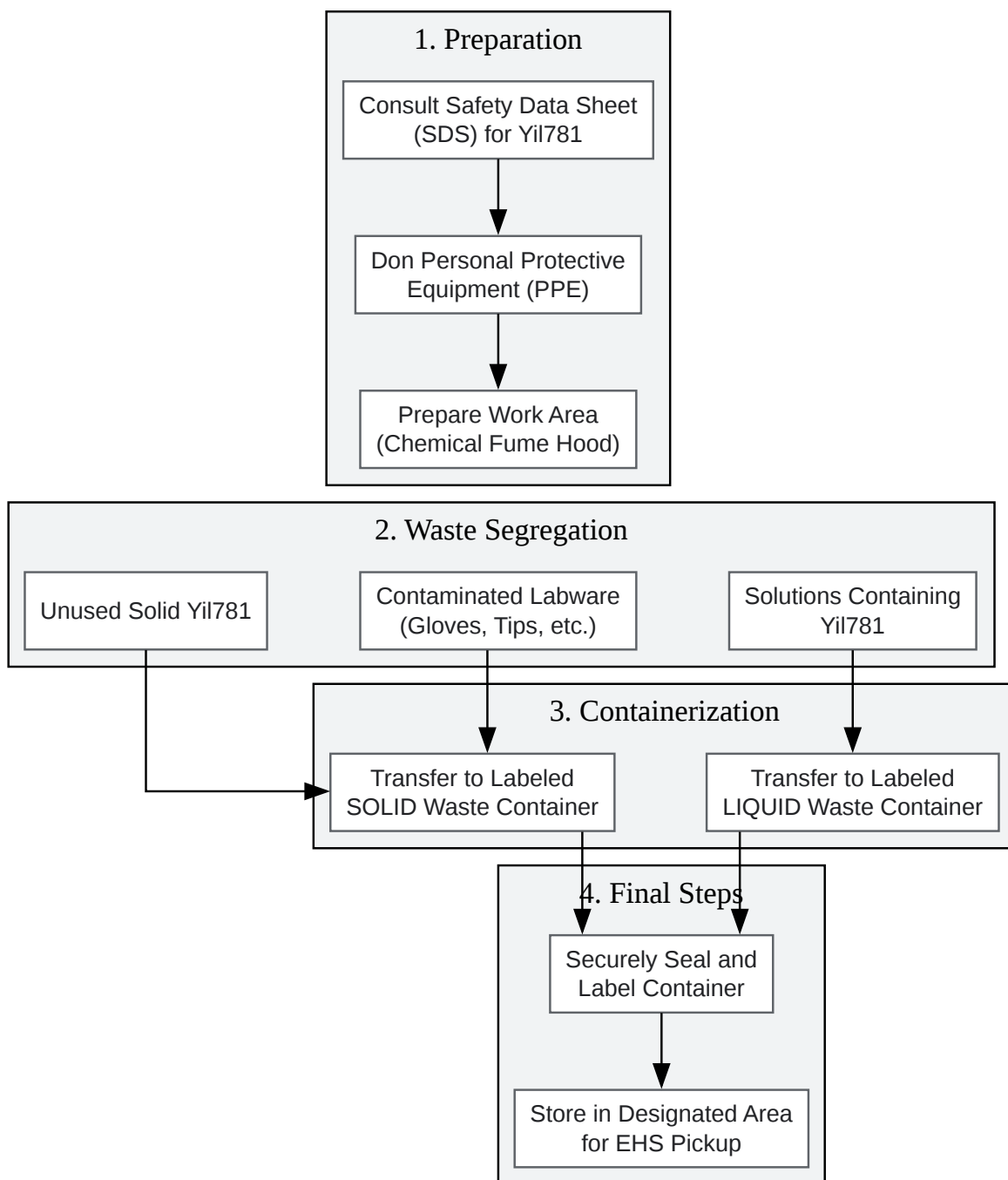
Procedure:

- Risk Assessment: Before handling, review the Safety Data Sheet (SDS) for **Yil781**. Identify all potential hazards and necessary precautions.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Work Area Preparation: Conduct all waste handling procedures within a certified chemical fume hood to minimize inhalation exposure.
- Disposal of Unused Solid **Yil781**:
 - Carefully transfer any unused or expired solid **Yil781** into a designated solid hazardous waste container.
 - Avoid generating dust. If the compound is a fine powder, handle it with extreme care.
 - Do not mix with incompatible waste streams.
- Disposal of Contaminated Materials:
 - Place all disposable materials that have come into direct contact with **Yil781** (e.g., weigh boats, pipette tips, contaminated gloves, bench paper) into a sealable plastic bag.
 - Seal the bag and place it into the designated solid hazardous waste container.
- Disposal of Solutions Containing **Yil781**:
 - Aqueous or solvent-based solutions of **Yil781** should be collected in a designated liquid hazardous waste container.

- Ensure the waste container is made of a material compatible with the solvent used (e.g., polyethylene for both aqueous and DMSO solutions).
- Do not mix with incompatible liquid waste streams.
- Container Labeling and Storage:
 - Securely close the waste container lid.
 - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name ("**Yil781** hydrochloride"), the approximate quantity, and any associated hazards as indicated in the SDS.
 - Store the sealed container in a designated, well-ventilated, and secure satellite accumulation area until collection by Environmental Health and Safety (EHS) personnel.

Yil781 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Yil781** waste, from initial preparation to final collection.



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Caption: Workflow for the safe disposal of **Yil781** chemical waste.

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References

- 1. caymanchem.com [caymanchem.com]
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Email: info@benchchem.com